Technical Guide: Physicochemical Properties of Cbz-(Ala)4

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Compound of Interest	
Compound Name:	*CbZ-Ala-Ala-Ala-Ala*
Cat. No.:	*B12371926* Get Quote

This document provides a detailed analysis of the molecular formula and weight for Carboxybenzyl-tetra-L-alanine (Cbz-(Ala)4), a commonly used protected peptide in biochemical research and synthetic chemistry.

Core Molecular Data

The fundamental physicochemical properties of Cbz-(Ala)4 are derived from its constituent components: a Carboxybenzyl (Cbz) N-terminal protecting group and a tetrapeptide chain of four L-alanine residues. The calculated properties are summarized below.

Property	Value
Chemical Formula	$C_{20}H_{28}N_4O_7$
Molecular Weight	436.46 g/mol
Monoisotopic Mass	436.19580 g/mol

Note: These values are calculated based on the elemental composition and standard atomic weights. The molecular weight represents the average mass, while the monoisotopic mass is calculated using the mass of the most abundant isotopes of the constituent elements.

Derivation of Molecular Formula and Weight

The final molecular formula and weight are determined by the summation of its components, accounting for the loss of water molecules during peptide bond formation.

- Carboxybenzyl (Cbz) Group ($C_8H_7O_2$): The Cbz group ($C_6H_5CH_2OCO-$) is attached to the N-terminus of the peptide.

- Four Alanine Residues (4 x $C_3H_7NO_2$): Each alanine monomer contributes to the peptide backbone.

- Peptide Bond Formation: The linkage of the four alanine residues results in the formation of three peptide bonds. Each bond formation is a condensation reaction that eliminates one molecule of water (H_2O).

The overall calculation is as follows:

- Formula: (Formula of Cbz) + 4 x (Formula of Alanine) - 3 x (Formula of Water) - 1 x (Formula of Hydrogen for N-terminal linkage)

  - $C_8H_7O_2 + 4(C_3H_7NO_2) - 3(H_2O) - H = C_{20}H_{28}N_4O_7$

- Molecular Weight: (MW of Cbz) + 4 x (MW of Alanine) - 3 x (MW of Water)

  - 135.14 g/mol + 4(89.09 g/mol) - 3(18.02 g/mol) = 437.48 g/mol . Correction: A more precise calculation based on the final formula $C_{20}H_{28}N_4O_7$ yields 436.46 g/mol .

Structural Representation

The logical relationship between the constituent parts of the Cbz-(Ala)4 molecule is illustrated below.

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